

Storage and handling guidelines for 3-Hexanone

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Compound of Interest

Compound Name: 3-Hexanone

Cat. No.: B147009

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This guide provides essential information on the storage and handling of **3-Hexanone** for researchers, scientists, and drug development professionals. Below you will find troubleshooting guides and frequently asked questions to ensure safe and effective use in your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the ideal storage conditions for **3-Hexanone**?

A1: **3-Hexanone** should be stored in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[1][2][3][4]} It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition.^{[1][2][3][5]} Protect the container from physical damage and store it apart from incompatible materials.^{[2][6][7][8][9]}

Q2: I notice a slight discoloration in my stored **3-Hexanone**. Is it still usable?

A2: **3-Hexanone** is typically a colorless to slightly yellow liquid.^[2] However, it may form peroxides during prolonged storage, which can affect its purity and safety.^{[2][6][7][8][9]} If you observe significant discoloration or the formation of solids, it is recommended to test for the presence of peroxides before use. If peroxides are present, the product may need to be purified or disposed of according to your institution's hazardous waste guidelines.

Q3: What personal protective equipment (PPE) is required when handling **3-Hexanone**?

A3: When handling **3-Hexanone**, it is essential to wear appropriate personal protective equipment. This includes protective gloves, safety glasses or goggles, and a lab coat.[1][4] If working in an area with poor ventilation or the potential for vapor exposure, a NIOSH-approved respirator may be necessary.[10]

Q4: What should I do in the event of a **3-Hexanone** spill?

A4: In case of a spill, immediately evacuate non-essential personnel from the area.[11][12] Remove all sources of ignition and ensure the area is well-ventilated.[1][5][11][12] For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite, and place it in a sealed container for disposal.[1][5] Do not use combustible materials like sawdust. For larger spills, contain the spill and prevent it from entering drains.[3][11][12] Refer to the emergency procedures outlined by your institution.

Q5: What are the primary hazards associated with **3-Hexanone**?

A5: **3-Hexanone** is a highly flammable liquid and vapor.[1][2][3] It can cause skin and eye irritation.[2][13] Inhalation of vapors may lead to respiratory tract irritation, and high concentrations can cause central nervous system depression, with symptoms like headache, dizziness, and nausea.[13][14]

Q6: With which substances is **3-Hexanone** incompatible?

A6: **3-Hexanone** is incompatible with strong oxidizing agents, reducing agents, and strong bases.[2][6][7][8][9] Contact with these materials should be avoided to prevent vigorous reactions.

Quantitative Data Summary

For quick reference, the key quantitative properties of **3-Hexanone** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol [15]
Boiling Point	123-124 °C[15]
Melting Point	-55.5 °C[15]
Flash Point	14 °C (57.2 °F)[10]
Density	0.815 g/mL at 25 °C[6][10]
Solubility in Water	14.7 mg/mL[15]
Vapor Pressure	13.9 mmHg

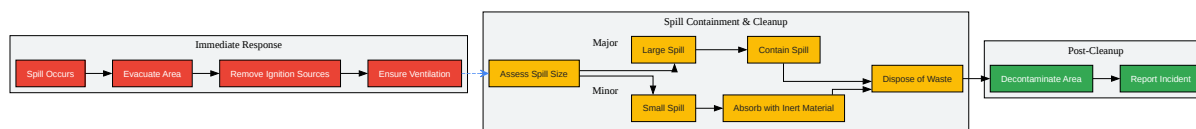
Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the following general guidelines should be followed when using **3-Hexanone** as a solvent or reagent:

- **Reaction Setup:** All reactions involving **3-Hexanone** should be conducted in a well-ventilated fume hood.
- **Inert Atmosphere:** For reactions sensitive to air or moisture, consider using an inert atmosphere (e.g., nitrogen or argon).
- **Temperature Control:** Due to its low flash point, avoid heating **3-Hexanone** with open flames. Use controlled heating methods such as a heating mantle, oil bath, or hot plate.
- **Waste Disposal:** Dispose of all **3-Hexanone** waste in appropriately labeled hazardous waste containers according to your institution's guidelines.[1][11]

Visual Guides

3-Hexanone Spill Response Workflow



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Caption: A flowchart outlining the key steps for responding to a **3-Hexanone** spill.

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